

Biological Buffers and Their pH Ranges

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Compound Focus: Hepps

CAS No.: 16052-06-5

Cat. No.: S527303

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Buffer	Useful pH Range	pKa (25°C)
MES	5.5 - 6.7	6.10
PIPES	6.1 - 7.5	6.76
MOPS	6.5 - 7.9	7.14
HEPES	6.8 - 8.2	7.48
HEPPS	7.3 - 8.7	8.00
TRIS	7.2 - 9.0	8.06
Glycylglycine	7.5 - 8.9	8.25
CHES	8.6 - 10.0	9.49
CAPS	9.7 - 11.1	10.40

HEPPS is a zwitterionic organic chemical that belongs to the "Good's buffers" [1] [2]. Buffers in this family are generally chosen for their inertness in biological systems, high water solubility, and consistent performance.

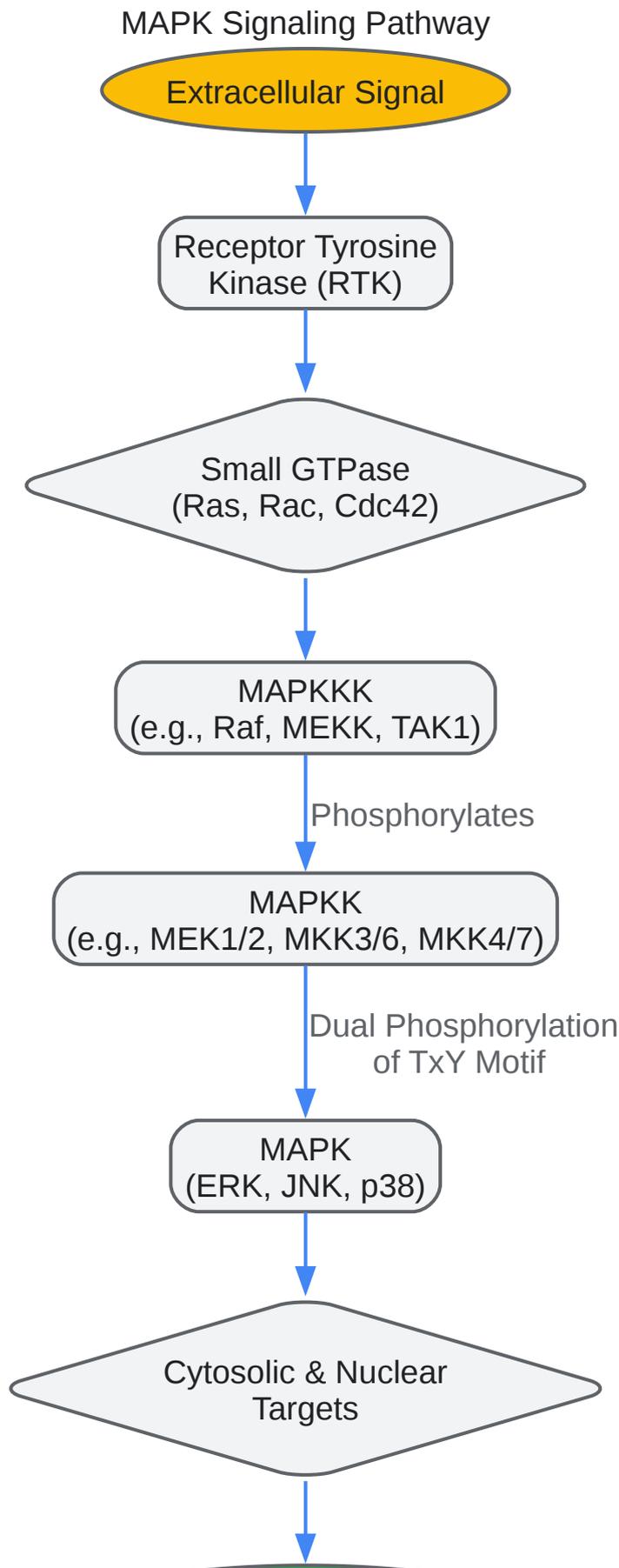
Experimental Considerations for Buffer Evaluation

When comparing **HEPPS** to alternatives in the lab, your experimental protocol should focus on two key areas:

- **pH Stability Test:** Prepare solutions of **HEPPS** and the alternative buffers (e.g., HEPES, TRIS) at the same molarity and initial pH. Subject them to the planned experimental conditions, such as temperature changes or the addition of small amounts of acid/base. Monitor the pH with a calibrated electrode over time to compare their buffering capacity and stability [3] [2].
- **System Interference Check:** Run a key aspect of your biological assay with the different buffers. Critically assess if the buffer affects the outcome. For instance, HEPES is known to interfere with the Folin protein assay and can form radicals under certain conditions, making it unsuitable for redox studies [2]. Testing for such interferences is crucial for data integrity.

Cellular Context: The MAPK Signaling Pathway

The choice of buffer can influence the activity of sensitive biological systems. Below is a generalized diagram of the Mitogen-Activated Protein Kinase (MAPK) pathway, a vital signaling cascade that regulates cell processes and is often studied in drug development.



Cellular Response
(Proliferation, Differentiation,
Stress Response, Apoptosis)

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This diagram illustrates a classic three-tiered kinase cascade where a signal is amplified at each step [4]. A poorly chosen buffer that affects pH could disrupt protein interactions or kinase activities at any point in this pathway, leading to unreliable results.

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